Gsk591 solubility and preparation for experiments

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Compound of Interest

Compound Name:	*Gsk591*
Cat. No.:	*B15583472*

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Application Notes and Protocols: GSK591

For Researchers, Scientists, and Drug Development Professionals

Introduction

GSK591, also known as EPZ015866, is a potent and highly selective inhibitor of Protein Arginine Methyltransferase 5 (PRMT5).[1][2] PRMT5 is a key enzyme that catalyzes the symmetric dimethylation of arginine residues on histone and non-histone proteins, playing a crucial role in various cellular processes, including gene transcription, cell cycle regulation, and signal transduction.[2][3] Dysregulation of PRMT5 activity has been implicated in the pathogenesis of various cancers, making it an attractive therapeutic target.[2] These application notes provide detailed information on the solubility of **GSK591** and protocols for its preparation for in vitro and in vivo experiments.

Physicochemical Properties

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Property	Value	Reference
Molecular Formula	$C_{22}H_{28}N_4O_2$	
Molecular Weight	380.48 g/mol	[1]
CAS Number	1616391-87-7	[1]
Appearance	Crystalline solid	

Data Presentation: **GSK591** Solubility

The solubility of **GSK591** in various solvents is summarized in the table below. It is important to note that solubility can be affected by factors such as temperature, pH, and the purity of the compound and solvents.

Solvent	Solubility	Concentration (Molar)	Notes
DMSO	≥ 135 mg/mL	≥ 354.81 mM	
DMSO	76 mg/mL	199.74 mM	[4][5]
DMSO	60 mg/mL	157.7 mM	Sonication is recommended.[6]
DMSO	20 mg/mL	-	Clear solution.
DMSO	16 mg/mL	-	[7]
Ethanol	~12 mg/mL	-	[8][7]
Dimethylformamide (DMF)	~16 mg/mL	-	[8][7]
1:3 DMSO:PBS (pH 7.2)	~0.25 mg/mL	-	Prepared by first dissolving in DMSO. [8]
Water	Insoluble	-	[4]
Water (GSK591 dihydrochloride)	up to 100 mM	-	[9]

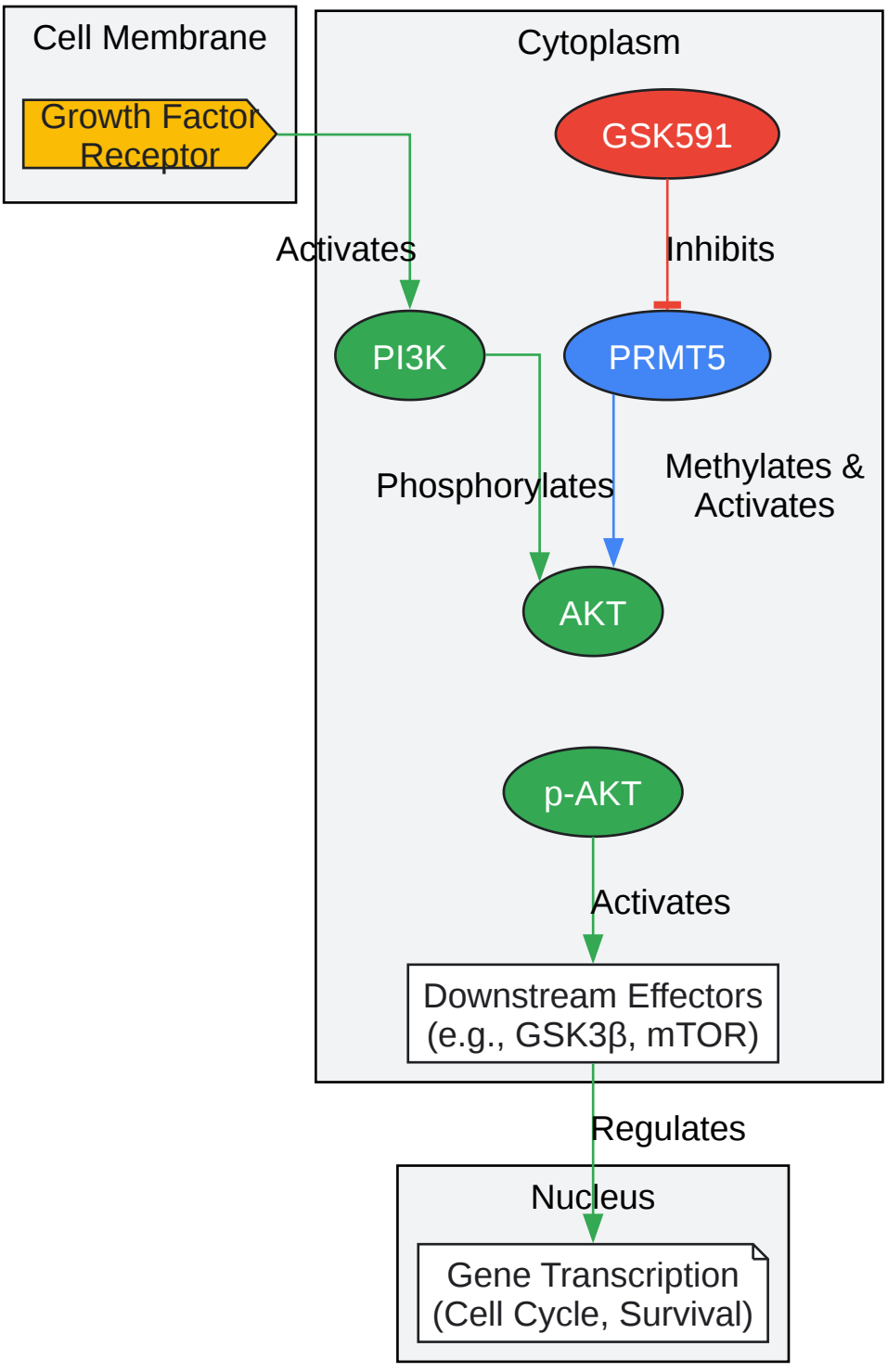
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Note: For aqueous solutions, it is recommended to first dissolve **GSK591** in DMSO and then dilute with the aqueous buffer of choice.[8] Aqueous solutions are not recommended for storage for more than one day.[8]

Signaling Pathway

GSK591 exerts its biological effects primarily through the inhibition of PRMT5. This leads to a reduction in symmetric arginine dimethylation of various protein substrates, which in turn modulates downstream signaling pathways. One of the key pathways affected is the PI3K/AKT signaling cascade.[3][10][11] Inhibition of PRMT5 by **GSK591** has been shown to decrease the phosphorylation and activation of AKT, a central kinase that promotes cell survival, growth, and proliferation.[3][11]

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Caption: **GSK591** inhibits PRMT5, leading to reduced AKT activation and downstream signaling.

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Experimental Protocols

Preparation of GSK591 for In Vitro Experiments

Objective: To prepare a stock solution of **GSK591** for use in cell-based assays.

Materials:

- **GSK591** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile filter tips

Protocol:

- Weighing the Compound: Accurately weigh the desired amount of **GSK591** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., 10 mM, 20 mM, or higher, based on solubility data). For example, to prepare a 10 mM stock solution from 1 mg of **GSK591** (MW: 380.48), add 262.8 µL of DMSO.[1]
- Dissolution: Vortex the solution thoroughly until the **GSK591** is completely dissolved. Gentle warming (e.g., 37°C) or sonication may be used to aid dissolution if necessary.[6]
- Sterilization (Optional): If required for your specific cell culture application, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[1]

Working Solution Preparation:

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- For cell-based assays, dilute the DMSO stock solution directly into the cell culture medium to the final desired concentration.
- Ensure the final concentration of DMSO in the culture medium is low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity.

Preparation of **GSK591** for In Vivo Experiments

Objective: To prepare a formulation of **GSK591** suitable for administration to animals. The choice of vehicle will depend on the route of administration and the experimental model.

Important Considerations:

- It is recommended to prepare these formulations fresh on the day of use.
- The final solution should be a clear and homogenous mixture.

Method 1: Formulation with PEG300 and Tween-80 in Saline

Materials:

- **GSK591** powder
- DMSO
- PEG300
- Tween-80
- Saline (sterile, 0.9% NaCl)
- Sterile tubes or vials
- Vortex mixer

Protocol:

- Prepare a Concentrated Stock: First, dissolve **GSK591** in DMSO to create a concentrated stock solution.

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- Sequential Addition of Solvents: In a stepwise manner, add the following solvents, ensuring the solution is clear after each addition: a. Add the **GSK591**/DMSO stock solution to PEG300. b. Add Tween-80 to the mixture. c. Finally, add saline to reach the final desired volume.
- Final Concentration Example: A common formulation is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline by volume.[1] For this vehicle, a solubility of ≥ 2.25 mg/mL (5.91 mM) can be achieved.[1]

Method 2: Formulation with SBE-β-CD in Saline

Materials:

- **GSK591** powder
- DMSO
- 20% (w/v) SBE-β-CD (Sulfobutylether-β-cyclodextrin) in saline
- Sterile tubes or vials
- Vortex mixer

Protocol:

- Prepare a Concentrated Stock: Dissolve **GSK591** in DMSO.
- Dilution: Add the **GSK591**/DMSO stock to the 20% SBE-β-CD in saline solution.
- Final Concentration Example: A common formulation is 10% DMSO and 90% (20% SBE-β-CD in saline).[1] This formulation can achieve a solubility of ≥ 2.25 mg/mL (5.91 mM).[1]

Method 3: Formulation in Corn Oil

Materials:

- **GSK591** powder

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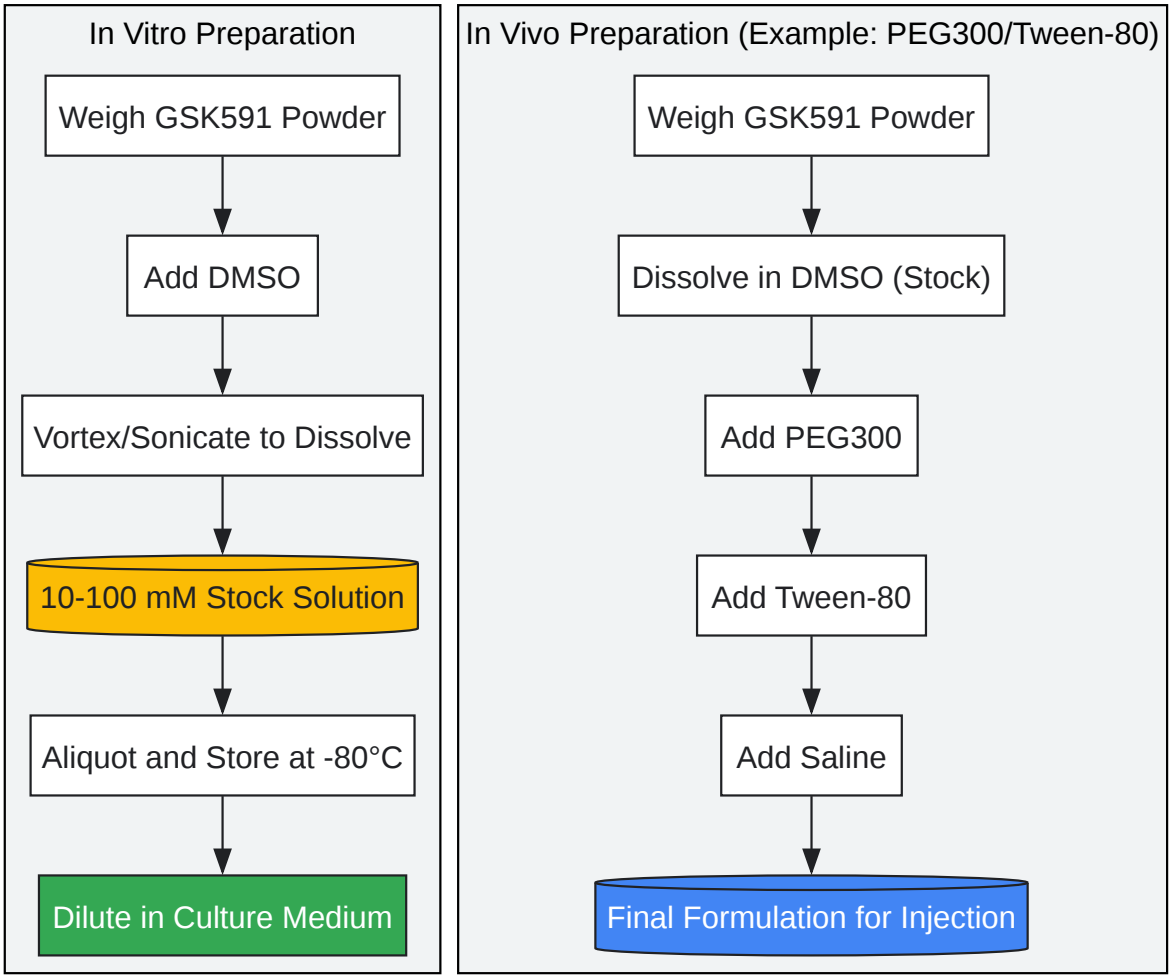
- DMSO
- Corn oil
- Sterile tubes or vials
- Vortex mixer

Protocol:

- Prepare a Concentrated Stock: Dissolve **GSK591** in DMSO.
- Dilution: Add the **GSK591**/DMSO stock to corn oil.
- Final Concentration Example: A common formulation is 10% DMSO and 90% corn oil.[1] This can achieve a solubility of ≥ 2.25 mg/mL (5.91 mM).[1]

Experimental Workflow: Preparation of **GSK591** Solutions

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Caption: Workflow for preparing **GSK591** solutions for in vitro and in vivo studies.

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- To cite this document: BenchChem. [Gsk591 solubility and preparation for experiments]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15583472/docs#gsk591-solubility-and-preparation-for-experiments]

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